

# basic chemical and physical properties of 1-fluoronaphthalene

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## Compound of Interest

Compound Name: 1-Fluoronaphthalene

Cat. No.: B124137

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An In-depth Technical Guide to the Core Chemical and Physical Properties of **1-Fluoronaphthalene**

## Introduction

**1-Fluoronaphthalene** is an aromatic, halogenated organic compound with the chemical formula  $C_{10}H_7F$ .<sup>[1][2][3]</sup> It consists of a naphthalene bicyclic structure where a hydrogen atom at the 1-position (alpha-position) is substituted with a fluorine atom. This substitution significantly influences the molecule's chemical reactivity and physical properties compared to its parent compound, naphthalene.<sup>[1]</sup> **1-Fluoronaphthalene** serves as a crucial intermediate in the synthesis of a wide range of chemicals, including pharmaceuticals, agrochemicals, and advanced materials like fluorescent dyes and polymers.<sup>[1]</sup> Its unique properties also make it a subject of interest in studies of fluorination reactions and the behavior of fluorinated aromatic systems.

## Chemical and Physical Properties

The fundamental chemical and physical properties of **1-fluoronaphthalene** are summarized in the tables below. This data is essential for its handling, application in synthesis, and for predicting its behavior in various chemical and physical processes.

## General and Physical Properties

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>7</sub> F	
Molecular Weight	146.16 g/mol	
CAS Number	321-38-0	
Appearance	Clear, colorless to pale yellow liquid	
Melting Point	-32 °C to -13 °C (-25.6 °F to 8.6 °F; 241 K to 260 K)	
Boiling Point	204 °C to 215 °C (400 °F to 419 °F; 477 K to 488 K)	
Density	1.1322 g/mL to 1.169 g/cm <sup>3</sup> at 20 °C	
Refractive Index	n <sub>20/D</sub> 1.593 to 1.623	
Vapor Pressure	0.0392 - 0.09 mmHg at 25 °C	

## Solubility and Stability

Property	Description	Reference
Solubility in Water	Insoluble or not miscible.	
Solubility in Organic Solvents	Soluble in hexane, benzene, ether, chloroform, ethyl acetate, methanol, and dichloromethane.	
Stability	Stable under normal conditions.	
Incompatibilities	Incompatible with strong oxidizing agents, strong acids, and strong bases.	

## Safety Information

Property	Description	Reference
Flash Point	65 °C (149 °F) - closed cup	
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	
General Hazards	Combustible liquid and vapor. May be harmful if swallowed, inhaled, or absorbed through the skin. May cause eye, skin, and respiratory tract irritation.	

## Spectroscopic Properties

Spectroscopic data is critical for the identification and characterization of **1-fluoronaphthalene**.

- <sup>1</sup>H NMR:** The proton NMR spectrum of **1-fluoronaphthalene** shows distinct signals for the seven aromatic protons, with coupling to the fluorine atom influencing the chemical shifts and splitting patterns of adjacent protons.
- <sup>19</sup>F NMR:** The fluorine NMR spectrum provides a direct method for observing the fluorine environment and is highly sensitive to its position on the naphthalene ring.
- IR Spectroscopy:** The infrared spectrum reveals characteristic absorption bands corresponding to the C-F bond and the aromatic C-H and C=C stretching and bending vibrations of the naphthalene core.
- UV-Vis Spectroscopy:** In the gas phase, **1-fluoronaphthalene** exhibits absorption maxima at approximately 220 nm, 270 nm, and 310 nm.

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of **1-fluoronaphthalene**.

### Determination of Melting Point

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state.

Methodology:

- A small, powdered sample of the solid is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus, which heats the sample at a controlled rate.
- The temperature at which the solid first begins to melt and the temperature at which the entire sample becomes a liquid are recorded as the melting range.

### Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology (Simple Distillation):

- A sample of the liquid is placed in a round-bottom flask with a few boiling chips.
- A distillation apparatus is assembled, consisting of the flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- The liquid is heated, and the vapor rises, surrounding the thermometer bulb.
- The temperature at which the vapor temperature stabilizes while condensation occurs is recorded as the boiling point.

### Determination of Solubility

Solubility is the ability of a solute to dissolve in a solvent to form a homogeneous solution.

Methodology:

- A small, measured amount of the solute (**1-fluoronaphthalene**) is added to a test tube containing a specific volume of the solvent.
- The mixture is agitated (e.g., by shaking or stirring) to facilitate dissolution.
- The mixture is observed to determine if the solute has completely dissolved. The solubility can be qualitatively described (e.g., soluble, slightly soluble, insoluble) or quantitatively measured by determining the maximum amount of solute that can be dissolved in a given amount of solvent at a specific temperature.

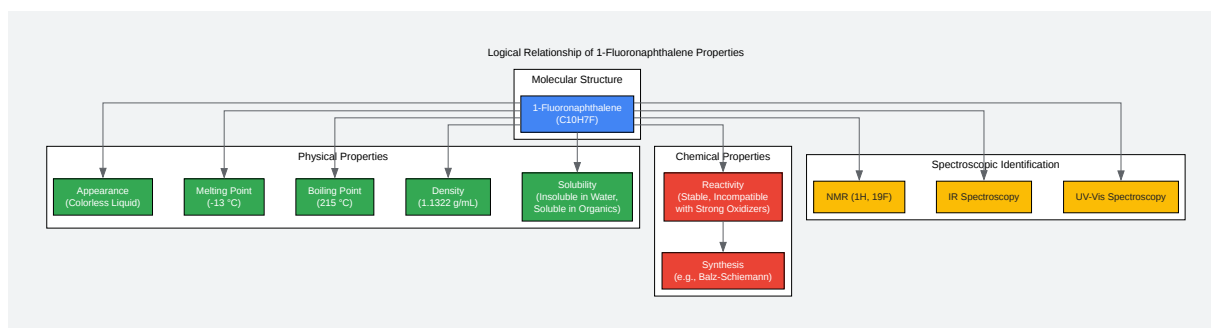
## Synthesis of 1-Fluoronaphthalene

A common method for the synthesis of **1-fluoronaphthalene** is through the Balz-Schiemann reaction.

Experimental Workflow for Synthesis:

- **Diazotization:** 1-Naphthylamine is treated with nitrous acid (generated in situ from sodium nitrite and a strong acid like hydrochloric acid) at low temperatures (0-5 °C) to form the corresponding diazonium salt.
- **Fluoroborate Formation:** The diazonium salt solution is then reacted with fluoroboric acid (HBF<sub>4</sub>) or a salt thereof, causing the precipitation of the diazonium fluoroborate salt.
- **Thermal Decomposition:** The isolated and dried diazonium fluoroborate salt is gently heated, which causes it to decompose, releasing nitrogen gas and forming **1-fluoronaphthalene**.
- **Purification:** The crude **1-fluoronaphthalene** is then purified, typically by distillation, to yield the final product.

## Visualizations



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Caption: Logical flow from molecular structure to physical, chemical, and spectroscopic properties.

## Applications

**1-Fluoronaphthalene** is a versatile compound with several important applications in research and industry:

- **Organic Synthesis:** It is a key starting material and intermediate in the synthesis of various organic molecules, including pharmaceuticals and agrochemicals. For example, it has been used in the synthesis of LY248686, a potent inhibitor of serotonin and norepinephrine uptake.
- **Materials Science:** It is used in the development of fluorinated materials, such as specialty polymers and coatings, which can exhibit enhanced thermal stability and chemical

resistance. It is also used in the preparation of fluorescent dyes and imaging agents.

- **Chemical Research:** It serves as a reagent or a reference standard in various chemical research applications, including analytical techniques like gas chromatography and mass spectrometry.
- **Other Uses:** **1-Fluoronaphthalene** has been used as a luminescent agent in organic light-emitting diodes (OLEDs), as a lubricant additive, and as a corrosion inhibitor in the petroleum industry. It is also a component of the Organic Check Material on the Mars Science Laboratory Curiosity rover for calibrating the Sample Analysis at Mars (SAM) instrument.

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## References

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